

Technical Support Center: 4-Chlorocinnamic Acid Solubility and Experimental Troubleshooting

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Compound Focus: 4-Chlorocinnamic acid

CAS No.: 940-62-5

Cat. No.: S600200

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Chemical Profile & Key Properties

4-Chlorocinnamic acid (CAS 1615-02-7) is an organochlorine compound comprising trans-cinnamic acid with a chloro substituent at the 4-position on the phenyl ring. It appears as a white to off-white crystalline powder and is classified under phenylpropanoids. [1] [2]

Physical-Chemical Properties Summary

Property	Value/Specification	Source/Reference
CAS Number	1615-02-7	Multiple Sources
Molecular Formula	C ₉ H ₇ ClO ₂	Multiple Sources
Molecular Weight	182.60 g/mol	Multiple Sources
Melting Point	247-251 °C	[3]
Appearance	White to off-white crystalline powder	[2] [4]

Property	Value/Specification	Source/Reference
pKa	4.33	[3]
Density	1.348 g/cm ³	[3]
Storage	Desiccate at -20°C	[1]

Solubility Data & Preparation Guidelines

Quantitative Solubility Profile

Solvent Category	Solvent	Solubility	Notes
Chlorinated Solvents	Chloroform, Dichloromethane	Soluble	Recommended solvents [1]
Dipolar Aprotic	DMSO, Acetone	Soluble	DMSO is preferred for stock solutions [1] [2]
Esters	Ethyl Acetate	Soluble	[1]
Alcohols	Ethanol	Soluble	[3]
Ethers	Ether	Soluble	[3]
Aqueous	Water	Slightly soluble	Limited solubility [3]

Stock Solution Preparation Protocol

Standard Stock Solution Preparation (100 mM in DMSO):

- Weighment:** Accurately weigh 18.26 mg of **4-chlorocinnamic acid** (MW: 182.60 g/mol).
- Solvent Addition:** Transfer the compound to a clean vial and add 1.0 mL of anhydrous DMSO.

- **Dissolution:** Warm the tube at 37°C and briefly sonicate in an ultrasonic bath until completely dissolved.
- **Quality Check:** Visually inspect for any particulate matter or cloudiness.
- **Storage:** Aliquot and store at -20°C for long-term stability (several months). [1]

Troubleshooting Note: If using DMSO is not feasible for your assay, alternative solvent systems like ethanol or 1:1 mixtures of ethanol with water-miscible solvents can be explored, though optimization may be required. [2]

Dilution Calculator

Concentration (mM)	Volume from 100 mg	Volume from 50 mg
10 mM	54.76 mL	27.38 mL
50 mM	10.95 mL	5.48 mL
100 mM	5.48 mL	2.74 mL

Based on molecular weight of 182.60 g/mol. [1]

Troubleshooting Common Solubility Issues

Problem 1: Compound Won't Dissolve Completely

Possible Causes & Solutions:

- **Insufficient Energy Input:** The compound may require additional thermal energy and agitation.
- **Solution:** Warm the solution to 37°C and use sonication. The vial can be gently warmed in a hand bath. [1]
- **Solvent Selection Error:** The solvent may not have adequate solubility parameters.
- **Solution:** Switch to a recommended solvent like DMSO, chloroform, or dichloromethane. [1]
- **Crystal Polymorphism:** Different crystal batches may have varying dissolution kinetics.
- **Solution:** Gently scratch the vial with a glass rod or add a seed crystal after initial dissolution.

Problem 2: Precipitation Upon Dilution

Possible Causes & Solutions:

- **Solvent Incompatibility:** Rapid change in solvent polarity when diluting aqueous systems.
- **Solution:** Perform gradual, step-wise dilution rather than a single large dilution. Pre-mix the organic solvent with the aqueous buffer before adding the stock solution.
- **Concentration Threshold Exceeded:** The final concentration in the working solution is too high.
- **Solution:** Reduce the final test concentration or increase the organic solvent percentage in the assay buffer.

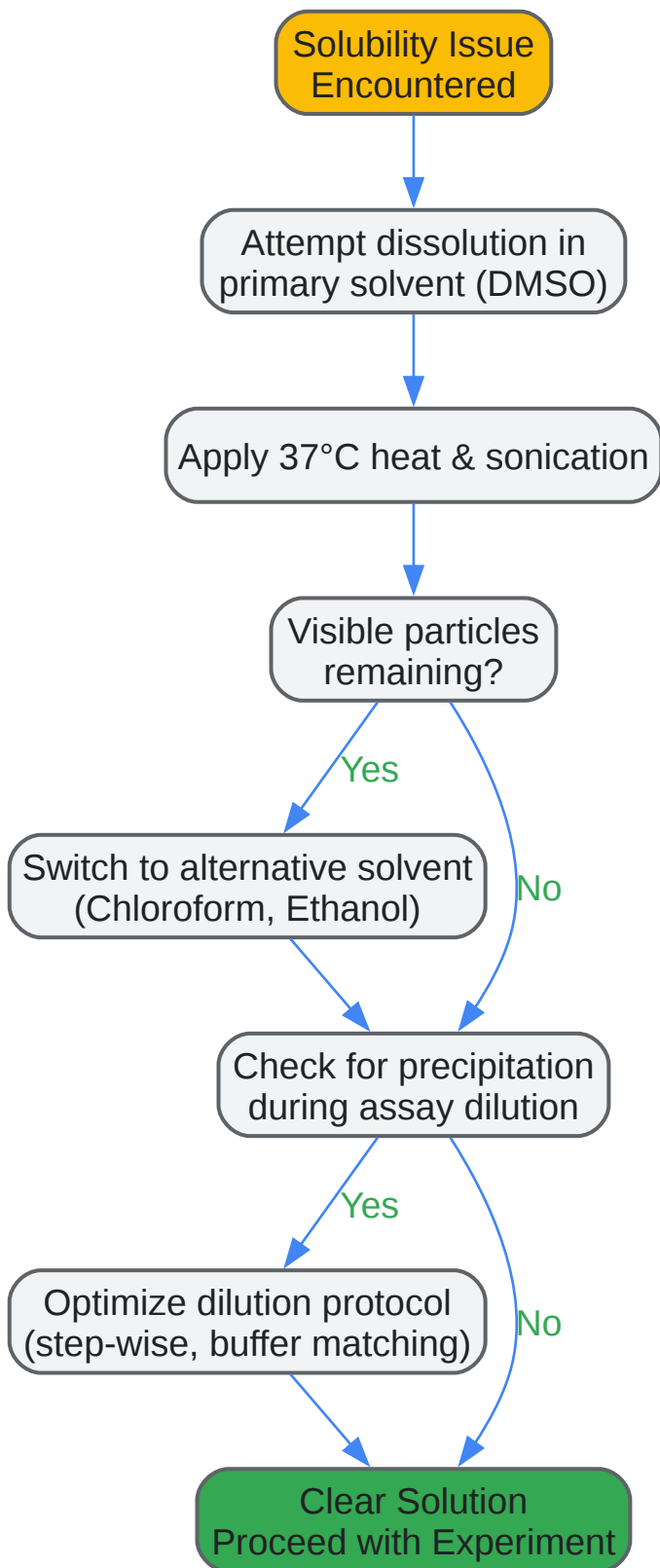
Problem 3: Compound Precipitation During Biological Assays

Possible Causes & Solutions:

- **pH Sensitivity:** The carboxylic acid group (pKa 4.33) may protonate/deprotonate based on environment. [3]
- **Solution:** Check the buffer pH and ensure it's appropriately controlled. The ionized form may have different solubility.
- **Temperature Fluctuation:** Precipitation upon moving from storage to assay conditions.
- **Solution:** Allow the stock solution to reach room temperature before opening to prevent condensation and ensure complete redissolution. [1]

Experimental Workflow Diagram

The following diagram illustrates the recommended decision pathway for addressing solubility issues:



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Frequently Asked Questions (FAQ)

Q1: What is the maximum concentration achievable in DMSO? A: While solubility in DMSO is generally high (>100 mM), practical working concentrations of 50-100 mM are recommended to prevent precipitation upon storage and ensure accurate pipetting of viscous solutions. [1] [2]

Q2: How long are stock solutions stable when stored properly? A: When stored sealed below -20°C, stock solutions are typically stable for several months. However, for critical quantitative work, we recommend preparing fresh solutions on the same day of use. Always avoid repeated freeze-thaw cycles. [1]

Q3: The compound dissolved in DMSO but precipitated when added to my aqueous assay buffer. How can I prevent this? A: This is a common challenge. Consider using a co-solvent approach or formulated vehicles for in vivo studies. For injection formulations, try DMSO:Tween 80:Saline (10:5:85) or similar combinations to maintain solubility. For oral administration, suspension in 0.5% carboxymethylcellulose sodium is recommended. [2]

Q4: Are there any specific handling precautions for this compound? A: While generally stable under recommended conditions, avoid strong oxidizing agents. The compound should be handled in a well-ventilated area, and personal protective equipment should be worn. Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances. [3]

Q5: What analytical methods can confirm compound integrity after dissolution? A: Reverse-phase HPLC-MS using a C18 column with water/acetonitrile mobile phases containing 0.1% formic acid is effective for analyzing **4-chlorocinnamic acid** and checking for degradation. [5]

Advanced Applications & Research Context

4-Chlorocinnamic acid demonstrates several important biological activities that make it valuable for pharmaceutical research:

- **Urease Inhibition:** Shows potent urease inhibitory activity ($IC_{50} = 1.10 \mu M$), which is relevant for treating certain bacterial infections. [1]
- **Antifungal Properties:** Exhibits activity against various *Candida* species, with ester derivatives showing enhanced potency. The mechanism may involve inhibition of the enzyme 14 α -demethylase. [6]

- **Antibacterial Effects:** Demonstrates antibacterial activity against organisms like *Staphylococcus aureus*. [2]
- **Tyrosinase Inhibition:** Has an inhibitory effect on tyrosinase, suggesting potential applications in dermatology and cosmetics. [2]

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[<https://www.smolecule.com/products/b600200#4-chlorocinnamic-acid-solubility-issues-organic-solvents>]

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